

A Comparative Guide to GPR110 Antibody Cross-Reactivity in Human, Mouse, and Rat

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Compound of Interest

Compound Name: GB-110

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For researchers, scientists, and drug development professionals, selecting the right antibody is critical for accurate and reproducible results. This guide provides a comparative analysis of commercially available GPR110 antibodies, focusing on their cross-reactivity and performance across human, mouse, and rat species. The information presented here is compiled from manufacturer datasheets and available research publications to aid in the selection of the most suitable antibody for your specific application.

G protein-coupled receptor 110 (GPR110), also known as Adhesion G protein-coupled receptor F1 (ADGRF1), is a member of the adhesion GPCR family. It plays a role in various physiological processes, and its signaling is implicated in neuronal development and function. Given its importance, reliable detection of GPR110 across different species is crucial for preclinical research. This guide evaluates the performance of several commercially available GPR110 antibodies in key applications such as Western Blot (WB) and Immunohistochemistry (IHC).

Antibody Performance Comparison

The following table summarizes the specifications and validated applications of several commercially available GPR110 antibodies. The data is based on information provided by the manufacturers and should be used as a starting point for antibody selection. Independent validation is always recommended.

Antibody (Catalog #)	Host	Clonality	Stated Species Reactivity	Validated Applications	Immunogen
Boster Bio A30791	Rabbit	Polyclonal	Human, Mouse, Rat[1]	WB, IF, ICC, ELISA[1]	A peptide derived from human GPR110 (amino acids 831-880)[1]
Thermo Fisher PA5- 72423	Rabbit	Polyclonal	Human, Mouse, Rat[2][3]	Western Blot[2][3]	KLH conjugated synthetic peptide (amino acids 821-880) derived from human GPR110[2][3]
Thermo Fisher PA5- 100954	Rabbit	Polyclonal	Human, Mouse[2]	WB, IHC (Paraffin), ICC/IF[2]	A synthesized peptide derived from human ADGRF1 (amino acids 838-888)[2]
Novus Biologicals NLS2021	Rabbit	Polyclonal	Human, Primate	Immunohisto chemistry	Synthetic 17 amino acid peptide from N-terminal extracellular domain of human GPR110

Experimental Data and Observations

While manufacturers provide data on their antibodies, direct comparative studies are often lacking. Based on available datasheets and publications, here are some observations:

- Boster Bio A30791: The product datasheet shows a Western blot analysis using 3T3 cell lysate (a mouse cell line), indicating its reactivity with murine GPR110.^[1] The antibody is also stated to be reactive with rat GPR110, although direct experimental data for rat samples is not provided on the datasheet.
- Thermo Fisher PA5-72423: This antibody is listed as reactive with human, mouse, and rat for Western blotting.^[2]^[3] Researchers should verify its performance in their specific mouse or rat tissue or cell lysates.
- Thermo Fisher PA5-100954: The datasheet for this antibody indicates reactivity with human and mouse in WB, IHC, and ICC/IF.^[2] An ICC/IF image using HepG2 (human) cells is provided.^[2]
- Novus Biologicals NLS2021: This antibody is validated for IHC in human and primate tissues. While cross-reactivity with mouse and rat is not experimentally confirmed by the manufacturer, the sequence homology of the immunogen with rodent GPR110 could be investigated for potential cross-reactivity.

Experimental Protocols

Detailed protocols are essential for reproducing and comparing experimental outcomes. Below are representative protocols for Western Blotting and Immunohistochemistry for GPR110 detection.

Western Blot Protocol

- Lysate Preparation:
 - Homogenize tissue samples or lyse cells in RIPA buffer supplemented with protease and phosphatase inhibitors.
 - Determine protein concentration using a BCA assay.

- SDS-PAGE and Transfer:
 - Denature 20-30 µg of protein lysate by boiling in Laemmli sample buffer.
 - Separate proteins on a 4-12% Bis-Tris polyacrylamide gel.
 - Transfer proteins to a PVDF membrane.
- Immunoblotting:
 - Block the membrane with 5% non-fat dry milk or BSA in TBST for 1 hour at room temperature.
 - Incubate the membrane with the primary GPR110 antibody (e.g., Boster Bio A30791 at 1:500 - 1:2000 dilution) overnight at 4°C with gentle agitation.
 - Wash the membrane three times with TBST for 10 minutes each.
 - Incubate with an HRP-conjugated secondary antibody for 1 hour at room temperature.
 - Wash the membrane three times with TBST for 10 minutes each.
- Detection:
 - Develop the blot using an enhanced chemiluminescence (ECL) substrate and visualize the signal using a digital imaging system.

Immunohistochemistry (IHC-P) Protocol

- Tissue Preparation:
 - Fix tissue in 10% neutral buffered formalin and embed in paraffin.
 - Cut 4-5 µm sections and mount on charged slides.
- Deparaffinization and Rehydration:
 - Deparaffinize sections in xylene and rehydrate through a graded series of ethanol to water.

- Antigen Retrieval:
 - Perform heat-induced epitope retrieval using a sodium citrate buffer (pH 6.0) in a pressure cooker or water bath.
- Staining:
 - Block endogenous peroxidase activity with 3% H₂O₂.
 - Block non-specific binding with a blocking serum.
 - Incubate with the primary GPR110 antibody (e.g., Novus Biologicals NLS2021 at a user-determined optimal dilution) overnight at 4°C.
 - Wash with PBS or TBS.
 - Incubate with a biotinylated secondary antibody followed by a streptavidin-HRP conjugate.
 - Wash with PBS or TBS.
- Detection and Counterstaining:
 - Develop the signal with a DAB substrate.
 - Counterstain with hematoxylin.
 - Dehydrate, clear, and mount the slides.

GPR110 Signaling and Experimental Workflow Visualization

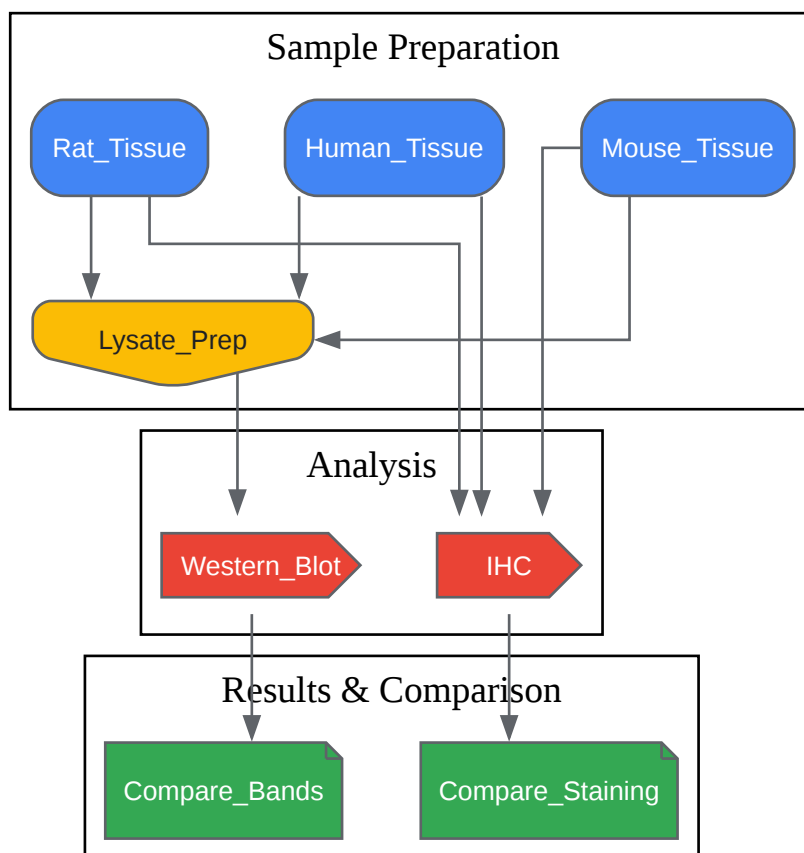
To provide a better understanding of GPR110 function and the experimental process of antibody validation, the following diagrams have been generated.



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GPR110 Signaling Pathway

GPR110 is known to couple to multiple G protein subtypes, including Gq, Gs, Gi, and G12/13, leading to the activation of various downstream signaling cascades.[4][5] For instance, Gs coupling can lead to the activation of adenylyl cyclase and an increase in intracellular cAMP levels, subsequently activating Protein Kinase A (PKA).



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